

A Technical Guide to the Inhibition of Gibberellin Biosynthesis by Diclobutrazol

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Compound of Interest

Compound Name: *Diclobutrazol*

Cat. No.: *B1214283*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diclobutrazol, a triazole-based plant growth regulator, is a potent inhibitor of gibberellin (GA) biosynthesis. This technical guide provides an in-depth overview of the mechanism of action, with a focus on the targeted inhibition of the enzyme ent-kaurene oxidase. The guide details the consequences of this inhibition on plant physiology, presents available quantitative data on the inhibitory effects of related triazole compounds, and provides detailed experimental protocols for assaying enzyme inhibition and quantifying endogenous gibberellins. Visualizations of the gibberellin biosynthesis pathway and experimental workflows are provided to facilitate understanding. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of **diclobutrazol's** mode of action.

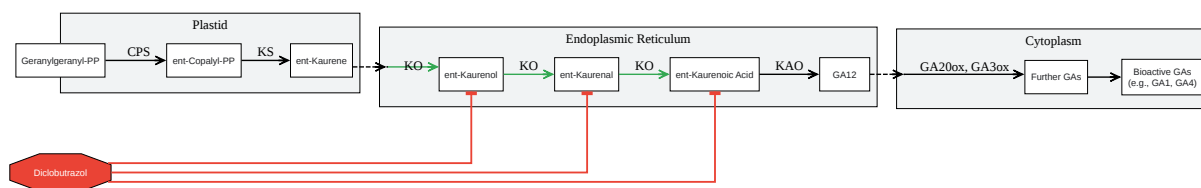
Introduction

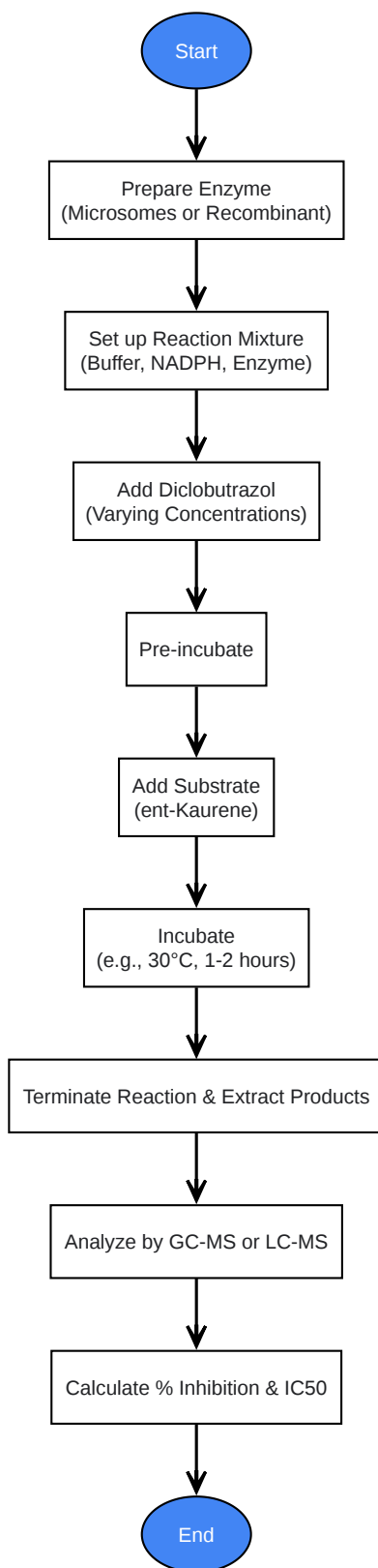
Gibberellins are a class of tetracyclic diterpenoid plant hormones that play a crucial role in regulating various aspects of plant growth and development, including stem elongation, seed germination, dormancy, flowering, and fruit development. The biosynthesis of gibberellins is a complex pathway involving enzymes located in plastids, the endoplasmic reticulum, and the cytoplasm.

Diclobutrazol is a systemic plant growth regulator belonging to the triazole chemical class. Triazoles are known for their fungicidal and plant growth-regulating properties, which primarily stem from their ability to inhibit cytochrome P450-dependent monooxygenases. In the context of plant growth, the key target of **diclobutrazol** and other related triazoles is ent-kaurene oxidase, a critical enzyme in the gibberellin biosynthesis pathway. By inhibiting this enzyme, **diclobutrazol** effectively reduces the production of bioactive gibberellins, leading to a range of physiological effects, most notably a reduction in internode elongation, resulting in more compact plant growth.

The Gibberellin Biosynthesis Pathway and the Point of Inhibition

The biosynthesis of gibberellins from geranylgeranyl diphosphate (GGDP) can be conceptually divided into three main stages. **Diclobutrazol** acts in the second stage of this pathway.





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